

Application Note: Titrimetric Analysis of Nizatidine in Pharmaceutical Capsules

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Introduction

Nizatidine is a histamine H2-receptor antagonist used to treat peptic ulcers and gastroesophageal reflux disease (GERD) by decreasing the amount of acid produced by the stomach.[1][2][3][4] Accurate quantification of nizatidine in pharmaceutical formulations is crucial for ensuring product quality and therapeutic efficacy. This application note details a simple, accurate, and cost-effective titrimetric method for the determination of nizatidine in capsules.

Principle

This method is based on the oxidation of nizatidine by a standardized solution of N-bromosuccinimide (NBS) in an acidic medium.[5] The endpoint of the titration is determined by the color change of a suitable indicator. The reaction stoichiometry reveals that one mole of nizatidine reacts with four moles of N-bromosuccinimide.

Experimental Protocols

- 1. Reagents and Materials
- Nizatidine Reference Standard: Pharmaceutical grade
- Nizatidine Capsules: Commercially available



- N-Bromosuccinimide (NBS) Solution (0.02 M): Dissolve an accurately weighed amount of NBS in distilled water to prepare a standardized solution.
- Sulfuric Acid (2 M): Prepare by diluting concentrated sulfuric acid with distilled water.
- Methyl Red Indicator: Prepare a 0.1% w/v solution in ethanol.
- Distilled Water
- Glassware: Burette, pipette, conical flasks, volumetric flasks.
- 2. Preparation of Standard Nizatidine Solution
- Accurately weigh about 100 mg of nizatidine reference standard.
- Transfer it to a 100 mL volumetric flask.
- Dissolve in and dilute to the mark with distilled water to obtain a stock solution.
- 3. Sample Preparation (from Capsules)
- Take the contents of 20 nizatidine capsules and determine the average weight.
- Accurately weigh a quantity of the powdered capsule contents equivalent to a known amount of nizatidine (e.g., 100 mg).
- Transfer the powder to a 100 mL volumetric flask.
- Add about 70 mL of distilled water and sonicate for 15 minutes to ensure complete dissolution of nizatidine.
- Dilute to the mark with distilled water and mix well.
- Filter the solution to remove any insoluble excipients.
- 4. Titration Procedure
- Pipette a known volume (e.g., 10 mL) of the clear filtrate of the sample solution into a 250 mL conical flask.



- · Add 5 mL of 2 M sulfuric acid.
- Add 2-3 drops of methyl red indicator. The solution will turn red.
- Titrate the solution with the standardized 0.02 M N-bromosuccinimide solution from a burette.
- The endpoint is reached when the red color of the solution changes to a faint yellow.
- Record the volume of NBS solution consumed.
- Perform a blank titration using all the reagents except the nizatidine solution.
- 5. Calculation

The amount of nizatidine in the sample can be calculated using the following equation:

Amount of Nizatidine (mg) = $(V_s - V_b) * M * (MW / 4)$

Where:

- V s = Volume of NBS solution consumed by the sample (mL)
- V b = Volume of NBS solution consumed by the blank (mL)
- M = Molarity of the NBS solution (mol/L)
- MW = Molecular weight of nizatidine (331.46 g/mol)
- 4 = Stoichiometric factor (moles of NBS reacting with 1 mole of nizatidine)

Data Presentation

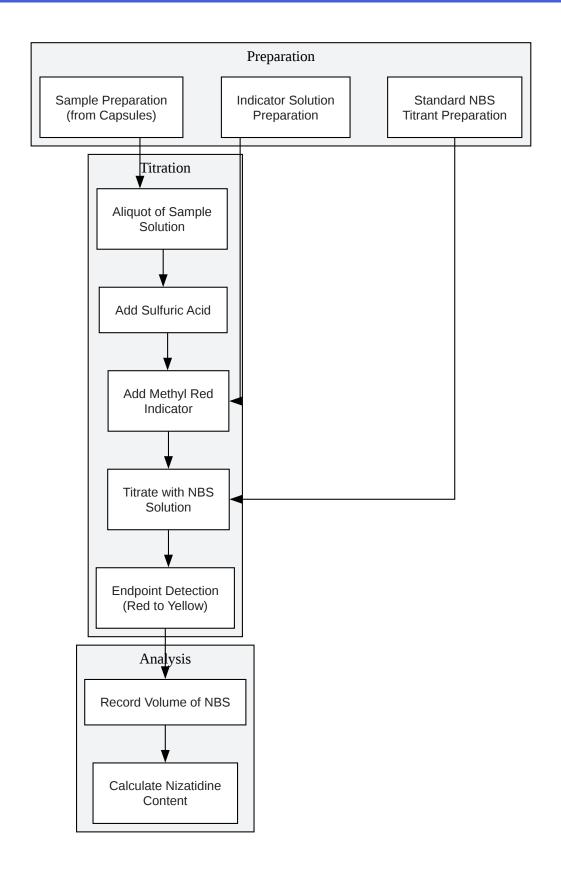
Table 1: Summary of Titrimetric Analysis of Nizatidine Capsules



Parameter	Value
Labeled amount of Nizatidine per capsule	150 mg
Weight of powder from 20 capsules	5.00 g
Average weight per capsule	0.25 g
Weight of powder taken for analysis	0.167 g (equivalent to 100 mg Nizatidine)
Molarity of NBS solution	0.02 mol/L
Volume of sample solution taken for titration	10.0 mL
Blank titration reading (V_b)	0.10 mL
Sample titration reading (V_s)	12.20 mL
Calculated amount of Nizatidine per capsule	150.5 mg
% Assay	100.3%

Visualizations

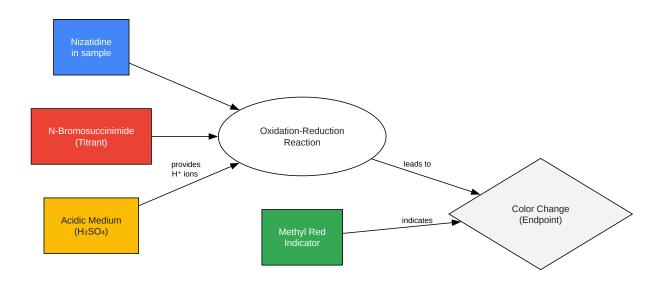




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Caption: Experimental workflow for the titrimetric analysis of nizatidine.





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Caption: Logical relationship of the components in the nizatidine titration.

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